

In-Depth Technical Guide: CALP2 TFA Binding Affinity to Calmodulin EF-Hand

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Compound of Interest

Compound Name: CALP2 TFA

Cat. No.: B561560

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the binding affinity of **CALP2 TFA** (trifluoroacetate) to the EF-hand motifs of calmodulin (CaM). It includes quantitative binding data, detailed experimental protocols for determining binding affinity, and visualizations of the relevant signaling pathway and experimental workflows.

Quantitative Binding Affinity Data

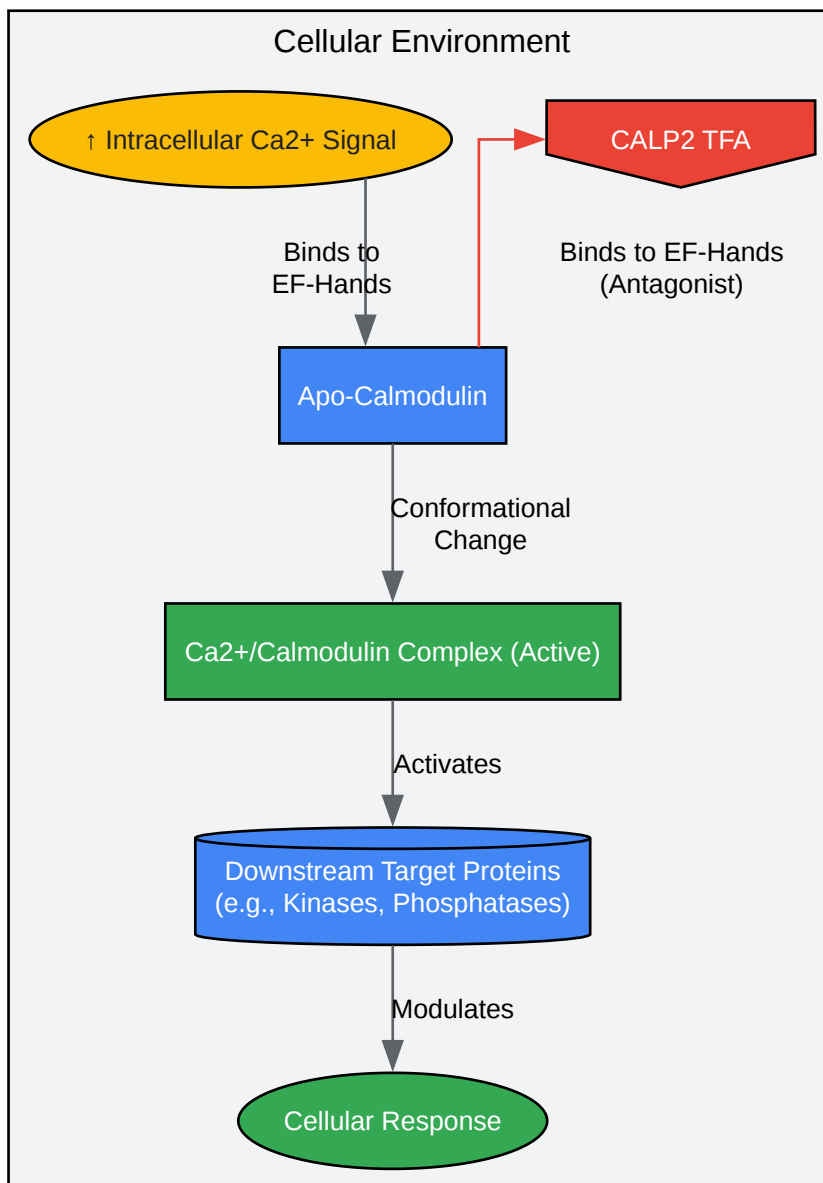
The binding affinity of **CALP2 TFA** and related peptides to calmodulin has been quantitatively determined using various biophysical techniques. The dissociation constant (K_d) is a key metric, with a lower K_d value indicating a higher binding affinity.

Peptide	Dissociation Constant (K_d)	Method	Reference
CALP2 TFA	7.9 μ M	Surface Plasmon Resonance	[1][2]
CALP1	88 μ M	Surface Plasmon Resonance	[2]

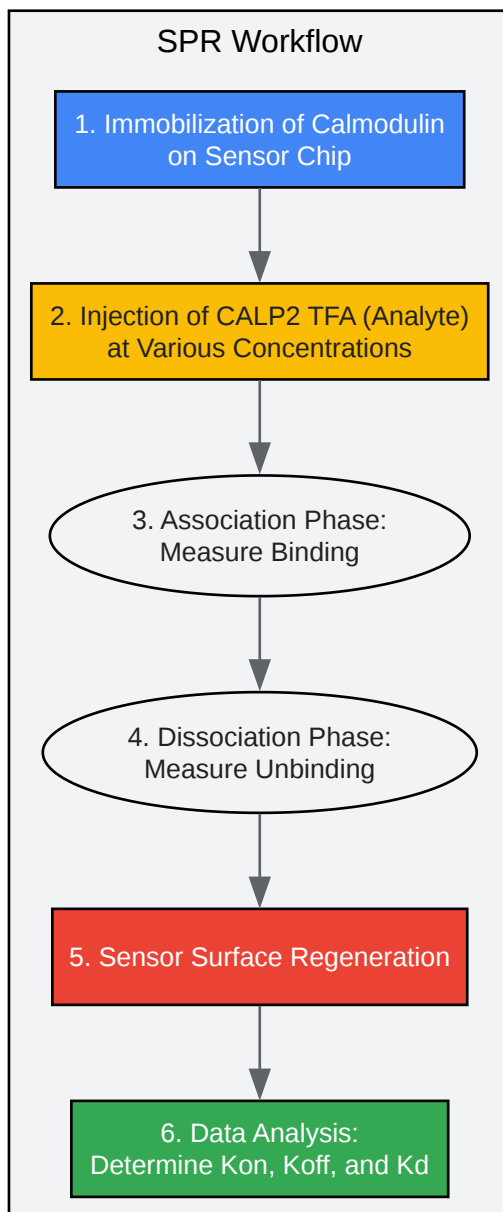
Signaling Pathway and Mechanism of Action

Calmodulin is a crucial intracellular calcium sensor that mediates a vast array of cellular processes.[3][4][5] Its function is dependent on its ability to bind calcium ions via its EF-hand motifs, leading to a conformational change that enables it to interact with and modulate the activity of downstream target proteins.[5][6] **CALP2 TFA** acts as a calmodulin antagonist by directly binding to these Ca²⁺-binding sites within the EF-hands, thereby inhibiting the downstream signaling cascades.[1][2]

CALP2 TFA Inhibition of Calmodulin Signaling Pathway



Surface Plasmon Resonance (SPR) Experimental Workflow



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